

# An In-depth Technical Guide to the MitoPY1 Probe

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## Compound of Interest

Compound Name: MitoPY1

Cat. No.: B560298

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## Introduction

Mitochondria Peroxy Yellow 1 (**MitoPY1**) is a highly selective, small-molecule fluorescent probe designed for the detection of hydrogen peroxide ( $H_2O_2$ ) within the mitochondria of living cells. [1][2][3][4] Its unique bifunctional design allows for targeted accumulation in the mitochondrial matrix and a "turn-on" fluorescent response upon reaction with  $H_2O_2$ . [1][3][4] This guide provides a comprehensive overview of the structure, properties, and application of **MitoPY1**, serving as a technical resource for researchers in cellular biology, neurodegenerative disease, and drug development.

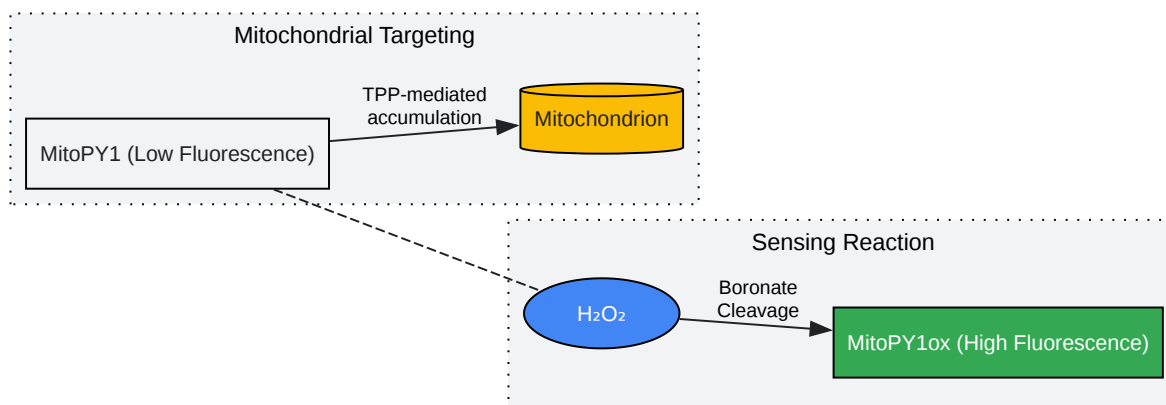
## Structure and Mechanism of Action

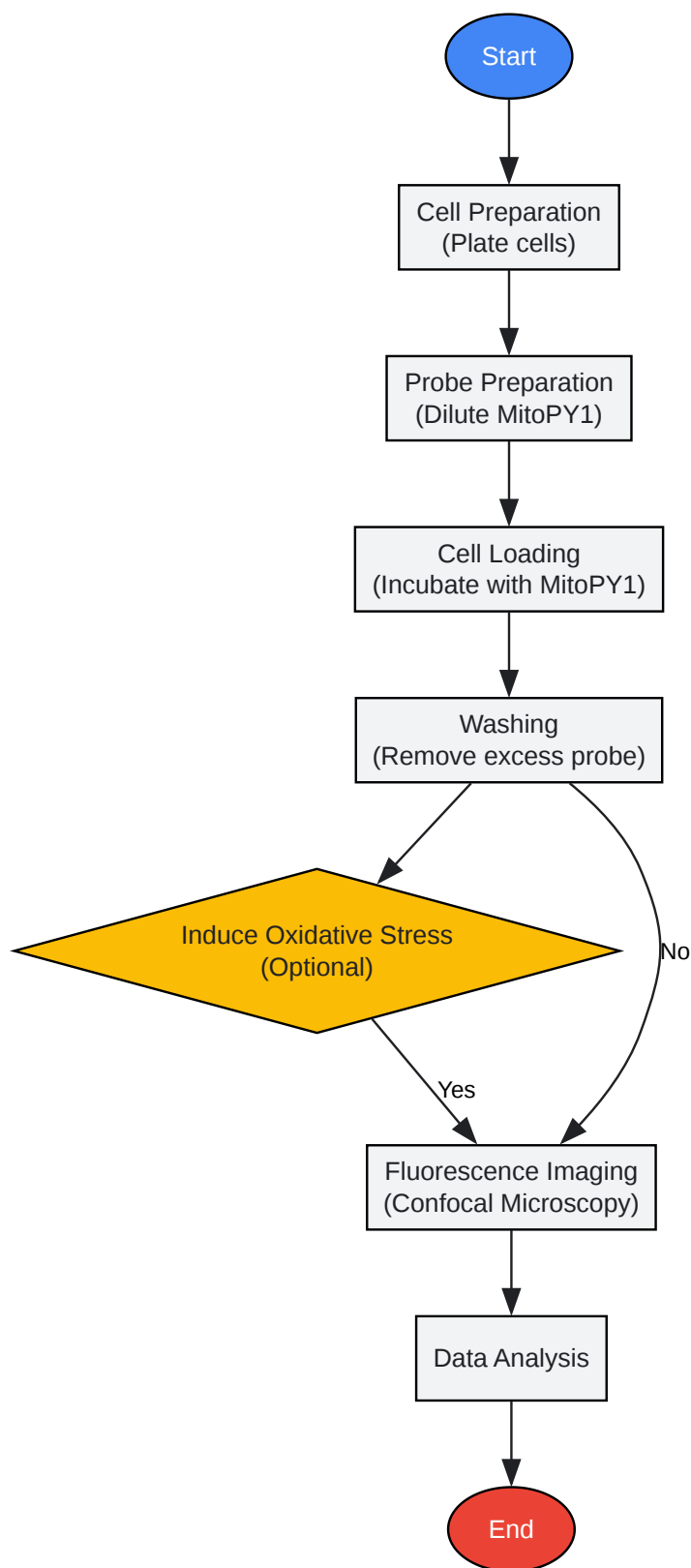
**MitoPY1** is a bifunctional molecule that consists of two key components: a triphenylphosphonium (TPP) cation and a boronate-based molecular switch. [1][2][5][6] The TPP group is a lipophilic cation that facilitates the accumulation of the probe within the mitochondria, driven by the organelle's large negative membrane potential. [5][7] The boronate group acts as a specific sensor for  $H_2O_2$ . [1][2][3][4]

In its native state, the boronate group quenches the fluorescence of the xanthene fluorophore. [1] Upon selective reaction with  $H_2O_2$ , the boronate is cleaved, leading to the formation of a highly fluorescent phenol product, **MitoPY1ox**. [1][2] This process results in a significant "turn-on" fluorescence enhancement, allowing for the sensitive detection of mitochondrial  $H_2O_2$ . [1][3]

[4] **MitoPY1** exhibits high selectivity for  $\text{H}_2\text{O}_2$  over other reactive oxygen species (ROS) such as superoxide, nitric oxide, and hydroxyl radicals.[1][2]

Below is a diagram illustrating the activation pathway of the **MitoPY1** probe.





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